

Application Notes and Protocols for SJ000291942

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Compound of Interest

Compound Name: SJ000291942

Cat. No.: B15543896

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Product Information

Product Name: **SJ000291942**

Chemical Formula: C₁₆H₁₅FN₂O₄

Molecular Weight: 318.30 g/mol

CAS Number: 425613-09-8

Mechanism of Action: **SJ000291942** is a potent activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway.^{[1][2][3][4]} It functions by modulating the TGF-beta/Smad signaling cascade, leading to the phosphorylation and activation of SMAD1/5/8 transcription factors.^{[5][6]}

Solubility and Storage

Proper handling and storage of **SJ000291942** are critical for maintaining its stability and activity.

Table 1: Solubility Data

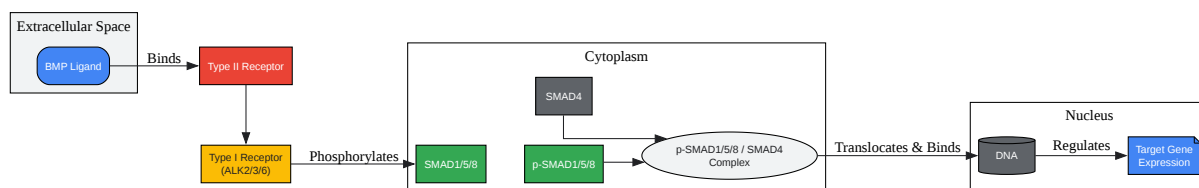
Solvent	Concentration	Notes
DMSO	64 mg/mL (201.06 mM)	Use fresh, anhydrous DMSO as the compound is sensitive to moisture, which can reduce solubility.[1][7]
Ethanol	12 mg/mL	
Water	Insoluble	

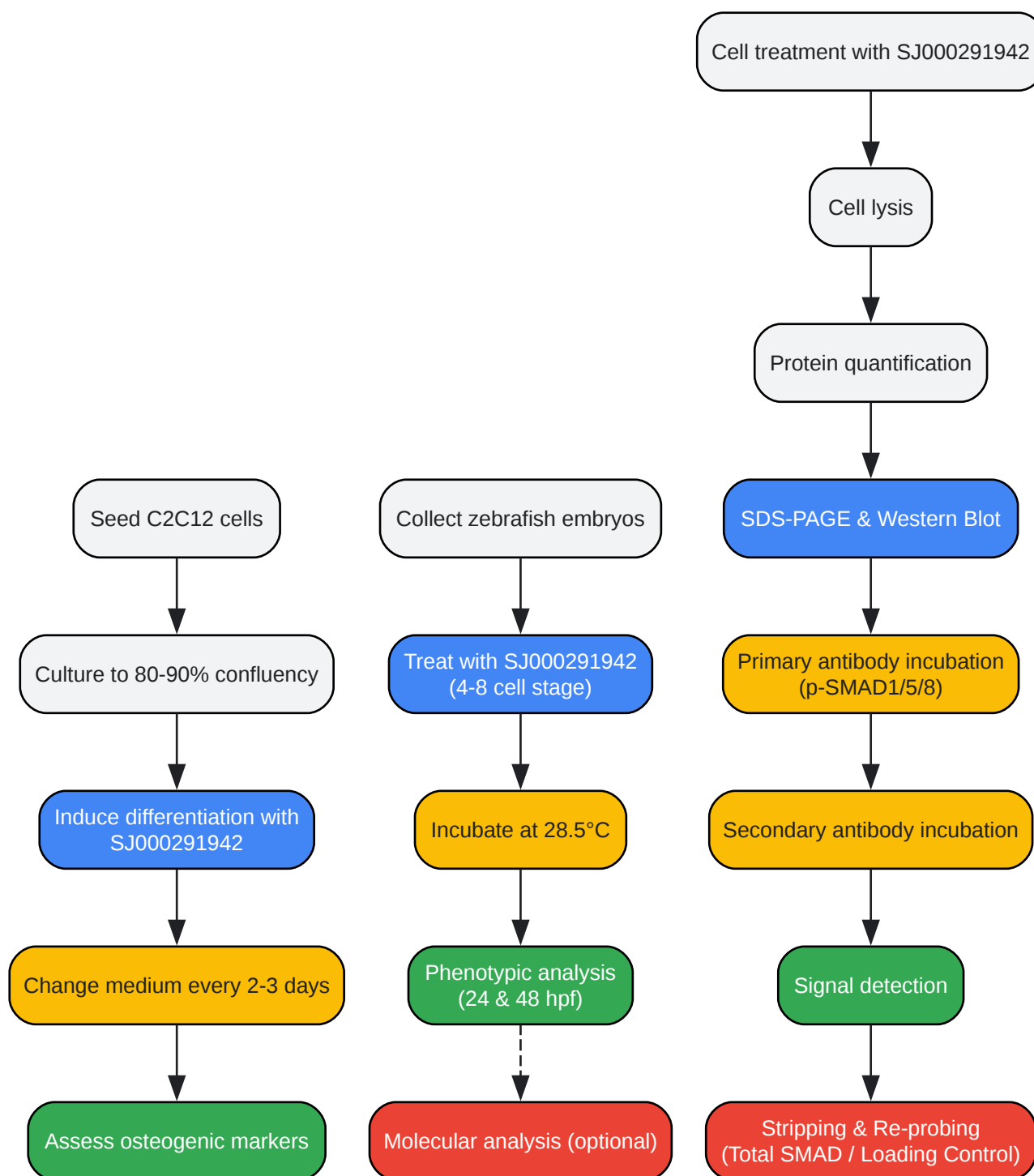
Table 2: Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
Stock Solution (in DMSO)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	1 month		

Signaling Pathway

SJ000291942 activates the canonical BMP signaling pathway, a crucial regulator of embryonic development and tissue homeostasis. The binding of BMP ligands to their receptors initiates a signaling cascade that culminates in the regulation of target gene expression.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Bone Morphogenetic Protein (BMP) signaling in development and human diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. SJ000291942 | TGF-beta/Smad | TargetMol [targetmol.com]
- 5. academic.oup.com [academic.oup.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
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